

Essential Safety and Operational Guide for 2-Bromo-7-methylnaphthalene

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Compound of Interest

Compound Name: 2-Bromo-7-methylnaphthalene

Cat. No.: B181319

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This guide provides immediate, essential safety protocols and logistical plans for handling **2-Bromo-7-methylnaphthalene** in a laboratory setting. The following procedures are designed to ensure the safety of researchers, scientists, and drug development professionals by outlining detailed steps for handling, storage, and disposal.

Hazard Identification and Classification

2-Bromo-7-methylnaphthalene is classified as a hazardous substance.^[1] Based on data from structurally similar compounds, it should be handled with care.

GHS Hazard Statements:

- Harmful if swallowed.^[2]
- Causes skin irritation.
- Causes serious eye irritation.
- May cause respiratory irritation.
- Toxic to aquatic life with long-lasting effects.^[1]

Hazard Category	Classification
Acute Toxicity, Oral	Category 4
Skin Irritation	Category 2
Eye Irritation	Category 2A
Specific Target Organ Toxicity (Single Exposure)	Category 3 (Respiratory system)
Hazardous to the Aquatic Environment, Long-term	Category 2

Personal Protective Equipment (PPE)

A comprehensive PPE plan is mandatory when handling **2-Bromo-7-methylnaphthalene**.^[3]

All personnel must be trained in the proper use and disposal of PPE.

PPE Category	Specification	Purpose
Hand Protection	Chemical-resistant gloves (e.g., Nitrile rubber). ^[3] Inspect for tears or holes before use. ^[3]	To prevent skin contact and absorption. ^[3]
Eye/Face Protection	Safety glasses with side-shields or goggles meeting EN166 (EU) or NIOSH (US) standards. ^[3]	To protect eyes from splashes and dust. ^[3]
Skin and Body Protection	Lab coat. For tasks with a risk of splashing, wear chemical-resistant aprons or suits. ^[3]	To protect skin and clothing from contamination. ^[3]
Respiratory Protection	Use in a well-ventilated area or a chemical fume hood. ^[3] If dust is generated, a NIOSH/MSHA approved respirator is required. ^[3] ^[4]	To prevent inhalation of dust or vapors. ^[3]

Operational Plan: Step-by-Step Handling Procedures

Adherence to the following procedural steps is critical for minimizing exposure and ensuring safe handling.

Step 1: Receiving and Storage

- **Inspect:** Upon receipt, visually inspect the container for any damage or leaks while wearing appropriate PPE.[3]
- **Labeling:** Ensure the container is clearly labeled with the chemical name, hazard pictograms, and date of receipt.[3]
- **Storage:** Store in a cool, dry, and well-ventilated area away from incompatible materials such as strong oxidizing agents.[5] Keep the container tightly closed.[1][5][6] Store in a locked cabinet or an area accessible only to authorized personnel.[5]

Step 2: Handling and Use

- **Ventilation:** All work must be conducted inside a certified chemical fume hood to ensure adequate ventilation.[3][4]
- **Avoid Contact:** Do not get in eyes, on skin, or on clothing.[1][5][6]
- **Prevent Dust and Aerosol Formation:** Avoid the formation of dust and aerosols during handling.[1][4]
- **Hygiene:** Wash hands thoroughly after handling.[1][2] Do not eat, drink, or smoke in the work area.[2]

Step 3: Accidental Release Measures

- **Evacuate:** Evacuate non-essential personnel from the spill area.
- **Ventilate:** Ensure the area is well-ventilated; use a fume hood if the spill is contained.

- Containment: Sweep up the solid material and shovel it into a suitable, closed container for disposal.^[1] Avoid generating dust.
- Clean-up: Clean the spill area thoroughly.
- Disposal: Dispose of all contaminated materials as hazardous waste.^[1]

Disposal Plan

Proper disposal is crucial to prevent environmental contamination and ensure regulatory compliance.

Waste Collection:

- Collect waste in suitable, closed, and clearly labeled containers.^{[1][3]}
- Do not mix with other waste.
- Handle uncleaned containers as you would the product itself.

Disposal Method:

- Dispose of contents and containers in accordance with local, regional, and national regulations.^{[1][2][3][6]}
- Disposal should be conducted through an approved waste disposal plant.^{[1][6]}
- Do not release into the environment.^[4]

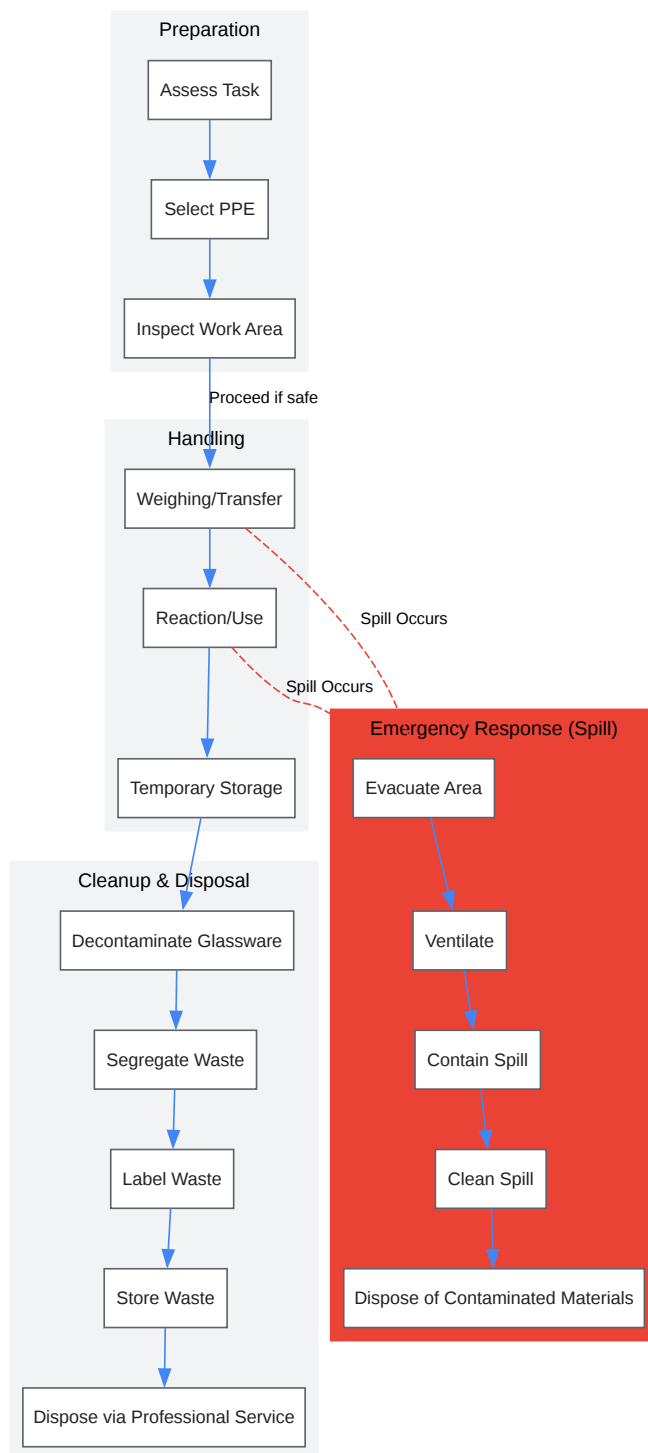
Physical and Chemical Properties

The following table summarizes key quantitative data for **2-Bromo-7-methylnaphthalene** and related compounds.

Property	Value	Source
Molecular Formula	C11H9Br	[7] [8]
Molecular Weight	221.09 g/mol	[7]
Melting Point	37 - 38 °C / 98.6 - 100.4 °F (for 2-Methylnaphthalene)	[1]
Boiling Point	241.1 °C / 466 °F (for 2-Methylnaphthalene)	[1]
Solubility	Insoluble in water	[1]

Workflow for Safe Handling

Workflow for Handling 2-Bromo-7-methylnaphthalene



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Caption: Safe handling workflow for **2-Bromo-7-methylnaphthalene**.

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- To cite this document: BenchChem. [Essential Safety and Operational Guide for 2-Bromo-7-methylnaphthalene]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b181319#personal-protective-equipment-for-handling-2-bromo-7-methylnaphthalene\]](https://www.benchchem.com/product/b181319#personal-protective-equipment-for-handling-2-bromo-7-methylnaphthalene)

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